

N-Methyl-N-(2-pyridyl)formamide CAS number

67242-59-5

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Compound of Interest

Compound Name: **N-Methyl-N-(2-pyridyl)formamide**

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N-Methyl-N-(2-pyridyl)formamide: A Technical Guide

CAS Number: 67242-59-5

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methyl-N-(2-pyridyl)formamide, with CAS number 67242-59-5, is a versatile organic compound widely recognized for its application as a formylating reagent in organic synthesis.^[1] Also known as Meyers' Reagent, this compound is particularly effective for the formylation of Grignard and certain organolithium reagents.^{[1][2]} Its unique structural features, including a pyridine ring and a formamide group, contribute to its reactivity and utility as a key intermediate in the synthesis of complex molecules.^{[3][4]} This technical guide provides a comprehensive overview of **N-Methyl-N-(2-pyridyl)formamide**, including its chemical and physical properties, detailed experimental applications, and its role in various synthetic pathways. The information is tailored for researchers, scientists, and professionals involved in drug development and other areas of chemical synthesis.

Chemical and Physical Properties

N-Methyl-N-(2-pyridyl)formamide is a colorless to light orange or yellow clear liquid under standard conditions.^{[4][5]} The presence of the pyridine moiety enhances its solubility in polar

solvents.^[4] A summary of its key quantitative properties is presented in Table 1.

Table 1: Quantitative Data for **N-Methyl-N-(2-pyridyl)formamide**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₈ N ₂ O	[6]
Molecular Weight	136.15 g/mol	[6]
Boiling Point	71-72 °C at 0.05 mmHg	[6]
Density	1.137 g/mL at 25 °C	[6]
Refractive Index (n _{20/D})	1.566	[6]
Flash Point	109 °C (closed cup)	[6]
Assay	>98.0% (GC)	[5]

Synonyms: 2-(N-Formyl-N-methylamino)pyridine, Meyer's Reagent.^{[5][7]}

Applications in Organic Synthesis

The primary utility of **N-Methyl-N-(2-pyridyl)formamide** lies in its role as a potent formylating agent, facilitating the introduction of a formyl group (-CHO) into various organic molecules. This reactivity is central to the synthesis of aldehydes, which are crucial building blocks in the production of pharmaceuticals, agrochemicals, and other fine chemicals.^{[3][8]}

Formylation of Organometallic Reagents

N-Methyl-N-(2-pyridyl)formamide is a preferred reagent for the formylation of Grignard reagents (R-MgX) and organolithium reagents (R-Li). The reaction proceeds via nucleophilic attack of the organometallic reagent on the formyl carbon of the formamide. The resulting intermediate is then hydrolyzed to yield the corresponding aldehyde.

A key advantage of using **N-Methyl-N-(2-pyridyl)formamide** is its ability to minimize the over-addition of the organometallic reagent, which can lead to the formation of secondary alcohols as byproducts. This selectivity is attributed to the stability of the tetrahedral intermediate formed during the reaction.

One-Pot Synthesis of Aldehydes and Alcohols from CO₂

Recent research has demonstrated a one-pot synthesis of aldehydes or alcohols from carbon dioxide (CO₂) using **N-Methyl-N-(2-pyridyl)formamide** as a key intermediate.^[2] In this process, 2-(methylamino)pyridine is first formylated with CO₂ and a hydrosilane catalyzed by a copper complex to produce **N-Methyl-N-(2-pyridyl)formamide**.^[2] This in-situ generated formamide can then be directly reacted with a Grignard reagent to produce the desired aldehyde or, with further reduction, the corresponding alcohol.^[2]

Experimental Protocols

While detailed, step-by-step experimental protocols are often substrate-specific and proprietary, this section provides a generalized methodology for the key applications of **N-Methyl-N-(2-pyridyl)formamide** based on available literature.

General Procedure for the Formylation of a Grignard Reagent

Objective: To synthesize an aldehyde from a Grignard reagent using **N-Methyl-N-(2-pyridyl)formamide**.

Methodology:

- A solution of the Grignard reagent in an appropriate ethereal solvent (e.g., diethyl ether, tetrahydrofuran) is prepared under an inert atmosphere (e.g., argon or nitrogen).
- The solution is cooled to a low temperature (typically between -78 °C and 0 °C) to control the reactivity.
- **N-Methyl-N-(2-pyridyl)formamide**, dissolved in the same anhydrous solvent, is added dropwise to the cooled Grignard reagent solution with vigorous stirring.
- The reaction mixture is stirred at the low temperature for a specified period to ensure complete reaction.
- The reaction is quenched by the slow addition of an aqueous acidic solution (e.g., dilute HCl or NH₄Cl solution).

- The product is extracted into an organic solvent, and the organic layer is washed, dried, and concentrated to yield the crude aldehyde.
- Purification of the aldehyde is typically achieved through distillation or column chromatography.

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Role in Pharmaceutical and Agrochemical Synthesis

N-Methyl-N-(2-pyridyl)formamide serves as a valuable intermediate in the production of biologically active compounds for the pharmaceutical and agrochemical industries.^{[3][8]} Its utility stems from its ability to introduce a formyl group, which can be further elaborated to construct more complex molecular scaffolds.

In pharmaceutical development, it is implicated in the synthesis of compounds targeting neurological disorders.^[8] In the agrochemical sector, it is used in the formulation of pesticides and herbicides, contributing to improved crop yields.^[8] A specific, documented application is its use in the synthesis of 3-formyl-2-(4-methoxybenzyl)pyrazol-1-oxide.^[6]

Signaling Pathways

Based on available scientific literature, **N-Methyl-N-(2-pyridyl)formamide** is primarily a synthetic intermediate and is not known to be directly involved in biological signaling pathways. Its significance in the life sciences is as a building block for the synthesis of larger, biologically active molecules.

Safety and Handling

N-Methyl-N-(2-pyridyl)formamide is classified as an irritant and is moisture-sensitive.^[1] It should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including safety goggles, gloves, and a lab coat.^[6] It is combustible and should be stored under an inert atmosphere, such as argon or nitrogen, to prevent degradation.^{[1][6]}

Hazard Classifications: Eye Irritant 2, Skin Irritant 2, STOT SE 3 (target organ: respiratory system).[6]

Conclusion

N-Methyl-N-(2-pyridyl)formamide is a reagent of significant importance in modern organic synthesis. Its role as an efficient formylating agent for organometallic compounds makes it an indispensable tool for the preparation of aldehydes. Its application as a key intermediate in the synthesis of pharmaceuticals and agrochemicals underscores its value to the broader scientific and industrial community. While its direct biological activity is not documented, its contribution to the synthesis of bioactive molecules is well-established. Future research may continue to uncover novel applications for this versatile compound.

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